

Synthesis and Characterization of N-nitroso-enalapril Impurity: An In-depth Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-enalapril*

CAS No.: 2994317-06-3

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-nitroso-enalapril is a nitrosamine impurity of enalapril, an angiotensin-converting enzyme (ACE) inhibitor widely used in the treatment of hypertension and heart failure. The presence of nitrosamine impurities in pharmaceutical products is a significant concern for regulatory agencies and manufacturers due to their potential carcinogenic properties. This technical guide provides a comprehensive overview of the synthesis and characterization of the **N-nitroso-enalapril** impurity, offering detailed methodologies and data to support research, development, and quality control activities in the pharmaceutical industry.

N-nitroso-enalapril is formed from the reaction of the secondary amine functional group in the enalapril molecule with a nitrosating agent.^{[1][2]} This reaction is typically favored under acidic conditions.^[1] The chemical structure, molecular formula (C₂₀H₂₇N₃O₆), and molecular weight (405.45 g/mol) of **N-nitroso-enalapril** are well-established.^{[2][3][4]}

Synthesis of N-nitroso-enalapril

While a specific, detailed, and publicly available protocol for the synthesis of **N-nitroso-enalapril** is not readily found in the scientific literature, a general procedure can be inferred from the known chemistry of N-nitrosation of secondary amines. The following is a representative experimental protocol.

Experimental Protocol: Synthesis

Materials:

- Enalapril maleate
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl) or other suitable acid
- Dichloromethane (CH_2Cl_2) or other suitable organic solvent
- Saturated sodium bicarbonate (NaHCO_3) solution
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Deionized water

Procedure:

- **Dissolution:** Dissolve a known quantity of enalapril maleate in deionized water or a suitable acidic aqueous solution.
- **Acidification:** Cool the solution in an ice bath to 0-5 °C and slowly add a stoichiometric excess of a dilute acid, such as 1M HCl, to achieve an acidic pH (typically pH 2-3).
- **Nitrosation:** While maintaining the low temperature and stirring, add a solution of sodium nitrite in deionized water dropwise to the enalapril solution. The molar ratio of sodium nitrite to enalapril should be carefully controlled, typically starting with a slight excess of the nitrosating agent.
- **Reaction Monitoring:** Monitor the progress of the reaction by a suitable analytical technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography

(HPLC), to determine the consumption of the starting material and the formation of the **N-nitroso-enalapril** product.

- **Work-up:** Once the reaction is complete, quench any excess nitrosating agent (e.g., with sulfamic acid). Neutralize the reaction mixture by the slow addition of a saturated sodium bicarbonate solution until the pH is approximately 7.
- **Extraction:** Extract the aqueous layer multiple times with an organic solvent like dichloromethane.
- **Drying and Evaporation:** Combine the organic layers, dry over anhydrous sodium sulfate or magnesium sulfate, filter, and evaporate the solvent under reduced pressure to obtain the crude **N-nitroso-enalapril**.
- **Purification:** Purify the crude product using column chromatography on silica gel with an appropriate solvent system (e.g., a gradient of ethyl acetate in hexane) to isolate the pure **N-nitroso-enalapril** impurity.[5]

Characterization of N-nitroso-enalapril

Comprehensive characterization is essential to confirm the identity and purity of the synthesized **N-nitroso-enalapril**. This involves a combination of chromatographic and spectroscopic techniques. While specific spectral data for **N-nitroso-enalapril** is not widely published, the expected characteristics can be inferred from its structure and data from commercially available reference standards.[4]

High-Performance Liquid Chromatography (HPLC)

HPLC is a primary technique for assessing the purity of **N-nitroso-enalapril** and for its quantification in drug substances and products.

Table 1: Representative HPLC Method Parameters for **N-nitroso-enalapril** Analysis

Parameter	Value
Column	C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm)
Mobile Phase	A mixture of an aqueous buffer (e.g., phosphate buffer, pH 2.5-3.5) and an organic modifier (e.g., acetonitrile or methanol) in a gradient or isocratic elution mode.
Flow Rate	1.0 mL/min
Detection	UV at approximately 215 nm
Column Temperature	30-40 °C
Injection Volume	10-20 µL

Liquid Chromatography-Mass Spectrometry (LC-MS/MS)

LC-MS/MS provides high sensitivity and selectivity for the detection and quantification of trace levels of **N-nitroso-enalapril**.

Table 2: Representative LC-MS/MS Method Parameters for **N-nitroso-enalapril** Analysis

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), positive mode
Mass Analyzer	Triple Quadrupole (QqQ) or High-Resolution Mass Spectrometry (HRMS)
MRM Transitions	Precursor ion (m/z) of [M+H] ⁺ for N-nitroso-enalapril (406.2) to specific product ions. A common fragmentation pathway for nitrosamines is the loss of the nitroso group (-NO), resulting in a product ion. ^[6]
Collision Energy	Optimized for the specific instrument and transitions

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are crucial for the structural elucidation of the **N-nitroso-enalapril** molecule. The presence of the nitroso group will induce characteristic chemical shift changes in the neighboring protons and carbons compared to the parent enalapril molecule.

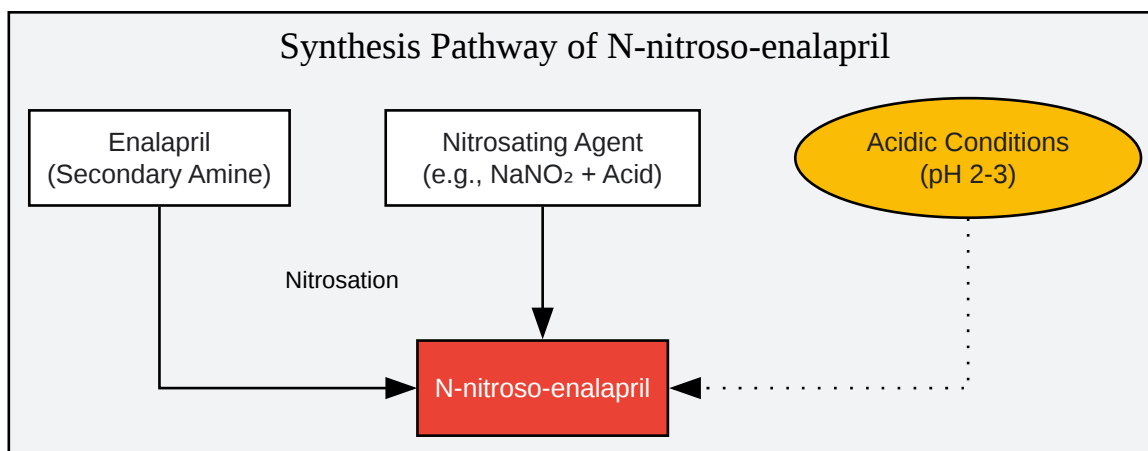
Infrared (IR) Spectroscopy

FTIR spectroscopy can be used to identify the functional groups present in the **N-nitroso-enalapril** molecule. Key expected absorption bands include:

- N-N=O stretch: A characteristic band for the nitrosamine group, typically appearing in the region of $1430\text{-}1460\text{ cm}^{-1}$.
- C=O stretches: Bands corresponding to the ester and carboxylic acid carbonyl groups.
- N-H stretch: Absence of the secondary amine N-H stretch present in enalapril.

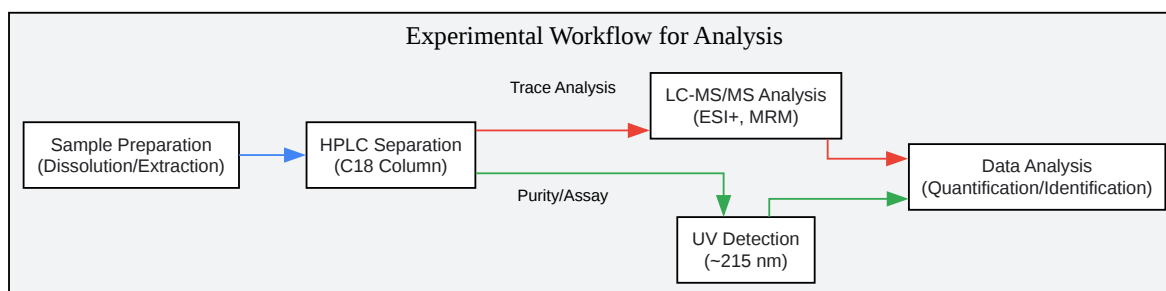
Signaling Pathways and Workflow Diagrams

To visualize the processes involved in the synthesis and analysis of **N-nitroso-enalapril**, the following diagrams are provided in the DOT language for Graphviz.



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Synthesis of **N-nitroso-enalapril**.



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Analytical workflow for **N-nitroso-enalapril**.

Conclusion

This technical guide provides a foundational understanding of the synthesis and characterization of the **N-nitroso-enalapril** impurity. The provided experimental protocols and analytical method parameters serve as a starting point for researchers and drug development professionals. Due to the potential health risks associated with nitrosamine impurities, rigorous control and monitoring throughout the drug development and manufacturing process are imperative. The methodologies outlined herein are critical for ensuring the safety and quality of enalapril-containing pharmaceutical products.

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